

An In-depth Technical Guide to 4'-Bromo-4-biphenylboronic acid

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Compound of Interest

Compound Name: 4'-Bromo-4-biphenylboronic Acid

Cat. No.: B1274311

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For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide focuses on the fundamental molecular characteristics of **4'-Bromo-4-biphenylboronic acid**, a compound of interest in various chemical and pharmaceutical applications.

Core Molecular Data

The essential molecular information for **4'-Bromo-4-biphenylboronic acid** is summarized below, providing a clear and concise overview of its composition and mass.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ BBro ₂ [1][2][3]
Molecular Weight	276.92 g/mol [1][2][3]

This foundational data is critical for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. The presence of bromine and a boronic acid group makes this biphenyl derivative a versatile reagent in cross-coupling reactions and a potential building block in the development of novel therapeutic agents.

While this guide provides the core molecular data for **4'-Bromo-4-biphenylboronic acid**, detailed experimental protocols and signaling pathway diagrams are highly specific to

individual research studies and applications. For such detailed information, consulting peer-reviewed scientific literature is recommended.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. echemi.com [echemi.com]
- 3. 480996-05-2 | 4'-Bromo-4-biphenylboronic acid - AiFChem [aifchem.com]
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